Essential Safety and Handling Protocols for ML347

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	ML347	
Cat. No.:	B15544788	Get Quote

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **ML347**, a potent and selective inhibitor of activin receptor-like kinase (ALK)1 and ALK2. Adherence to these guidelines is essential to ensure a safe laboratory environment and minimize risks associated with this compound.

Personal Protective Equipment (PPE) and Immediate Safety Measures

The handling of **ML347** necessitates stringent safety protocols to prevent accidental exposure. The following personal protective equipment is mandatory:

* Eye Protection: Chemical safety glasses or goggles are required to prevent eye contact.

* Hand Protection: Compatible chemical-resistant gloves must be worn.

* Skin and Body Protection: A laboratory coat, long pants, and closed-toe shoes are essential to prevent skin exposure.

In the event of accidental exposure, immediate action is critical:

* After Inhalation: Move the individual to fresh air.

- After Skin Contact: Immediately wash the affected area with soap and water.

- After Eye Contact: Flush eyes with copious amounts of water.

- After Ingestion: Rinse mouth with water.

Seek immediate medical attention if any symptoms of exposure occur.

Quantitative Hazard and Physical Data

A summary of the key quantitative data for **ML347** is provided in the table below. This information is crucial for risk assessment and safe handling procedures.

Property	Value
Molecular Formula	$C_{22}H_{16}N_4O$
Molecular Weight	352.4 g/mol
Formulation	A crystalline solid
Solubility (DMSO)	10 mg/mL
Solubility (DMF)	5 mg/mL

Procedural Guidance for Handling and Disposal

Handling:

All work with **ML347** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation. Standard laboratory practices for handling potent compounds should be strictly followed.

Storage:

ML347 should be stored at -20°C in a tightly sealed container to maintain its stability and integrity.

Disposal:

Dispose of unused **ML347** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. It is imperative to treat this compound as hazardous waste and ensure its proper disposal through a licensed waste management contractor.

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for the safe handling of **ML347** in a laboratory setting. Adherence to this workflow is mandatory to ensure user safety and prevent contamination.

Click to download full resolution via product page

Caption: Standard Operating Procedure for Handling **ML347**.

- To cite this document: BenchChem. [Essential Safety and Handling Protocols for ML347]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15544788#personal-protective-equipment-for-handling-ml347]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com